

# Technical Guide: Physical Properties of N-tert-butylmethanimine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *tert-Butylazomethine*

Cat. No.: B083417

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## Abstract

N-tert-butylmethanimine, also known as **tert-butylazomethine**, is an organic compound with the chemical formula  $C_5H_{11}N$ . It serves as a valuable intermediate in organic synthesis, particularly in the formation of more complex molecules and pharmaceuticals. This document provides a summary of its known physical properties, outlines a general synthesis protocol, and discusses its application as a chemical intermediate. Due to the limited availability of detailed experimental data in publicly accessible literature, this guide consolidates currently available information from chemical databases and supplier specifications.

## Core Physical Properties

The physical characteristics of N-tert-butylmethanimine are summarized below. These values are primarily sourced from chemical supplier databases and should be considered as reference points.

Property	Value	Reference(s)
CAS Number	13987-61-6	<a href="#">[1]</a>
Molecular Formula	C <sub>5</sub> H <sub>11</sub> N	<a href="#">[1]</a> <a href="#">[2]</a>
Molar Mass	85.15 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Colorless liquid or crystalline solid	<a href="#">[2]</a>
Boiling Point	87 °C	<a href="#">[2]</a>
Density	0.71 g/mL	<a href="#">[2]</a>
Flash Point	-3 °C	<a href="#">[2]</a>
Predicted pKa	7.20 ± 0.50	<a href="#">[2]</a>
Storage Temperature	2-8 °C	<a href="#">[1]</a>

## Synthesis

N-tert-butylmethanimine is synthesized via the condensation reaction of tert-butylamine with a source of formaldehyde. While specific, detailed experimental protocols are not widely published, a general and plausible method involves the acid-catalyzed reaction between these two precursors.

## General Experimental Protocol: Acid-Catalyzed Imine Formation

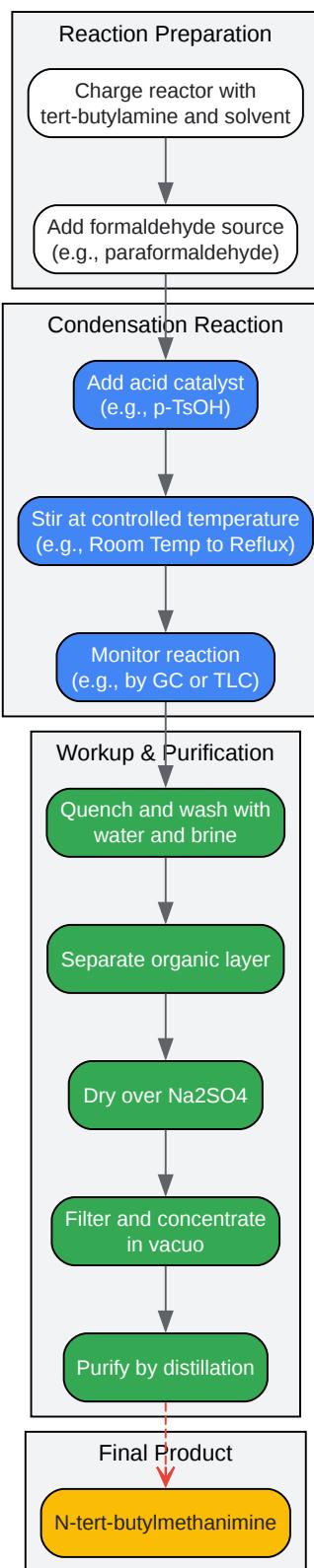
The following protocol is a generalized representation of a common method for imine synthesis and should be adapted and optimized for specific laboratory conditions.

- Reaction Setup: To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add tert-butylamine and a suitable solvent (e.g., dichloromethane or toluene).
- Addition of Formaldehyde: Slowly add an aqueous solution of formaldehyde or paraformaldehyde to the stirred solution of tert-butylamine.

- **Catalysis:** Add a catalytic amount of a weak acid (e.g., acetic acid or p-toluenesulfonic acid) to the reaction mixture to facilitate the dehydration process.
- **Reaction:** The mixture is typically stirred at room temperature or gently heated for several hours to drive the reaction to completion. Reaction progress can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- **Workup and Purification:** Upon completion, the reaction mixture is washed with water and brine to remove the catalyst and any water-soluble byproducts. The organic layer is then dried over an anhydrous drying agent (e.g.,  $\text{Na}_2\text{SO}_4$  or  $\text{MgSO}_4$ ), filtered, and the solvent is removed under reduced pressure. The resulting crude product can be purified by distillation.

## Visualized Synthesis Workflow

The following diagram illustrates the logical steps for the synthesis and purification of N-tert-butylmethanimine based on the general protocol described.

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Synthesis and Purification Workflow for N-tert-butylmethanimine.

## Spectroscopic and Analytical Data

Detailed, experimentally-derived spectroscopic data such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, Mass Spectrometry, and IR spectra for N-tert-butylmethanimine are not readily available in peer-reviewed literature or public spectral databases. Researchers are advised to perform their own analytical characterization upon synthesis or acquisition of this compound.

## Applications in Drug Development

N-tert-butylmethanimine serves as a key intermediate in the synthesis of more complex molecules. A notable application is its use as a precursor in the synthesis of GSK369796 (N-tert-Butyl Isoquine), which has been investigated as a novel 4-aminoquinoline antimalarial drug.[2] The imine functionality provides a reactive site for nucleophilic addition, making it a versatile building block in medicinal chemistry.

## Safety and Handling

N-tert-butylmethanimine is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated fume hood.[2] It is also described as a corrosive substance that can cause irritation to the skin and eyes.[2] Personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, is required. Store in a cool, dry, well-ventilated area away from ignition sources.

## Conclusion

N-tert-butylmethanimine is a simple imine with established utility as a synthetic intermediate. This guide provides the core physical properties compiled from available data. The lack of detailed, publicly available experimental and spectroscopic data highlights an opportunity for further research to fully characterize this compound and expand its applications in organic synthesis and drug discovery.

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## References

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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)